

Structural Biology of BAY-5516 and PPARG Interaction: An In-depth Technical Guide

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Compound of Interest

Compound Name: BAY-5516

Cat. No.: B12387193

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This technical guide provides a comprehensive overview of the structural and molecular interactions between the covalent inverse agonist **BAY-5516** and its target, the Peroxisome Proliferator-Activated Receptor Gamma (PPARG). This document details the quantitative binding data, experimental methodologies for key assays, and visualizes the pertinent biological pathways and experimental workflows.

Quantitative Data Summary

The interaction between **BAY-5516** and PPARG has been characterized by its inhibitory concentration (IC50) value, which quantifies the concentration of the compound required to inhibit 50% of the PPARG activity.

Compound	Target	Assay Type	IC50 (nM)
BAY-5516	PPARG	Inverse Agonist Activity Assay	6.1 ± 3.6 nM [1]

Structural Insights from X-Ray Crystallography

The three-dimensional structure of the ternary complex of the PPARG ligand-binding domain (LBD), the corepressor peptide NCOR2, and the inverse agonist **BAY-5516** has been determined by X-ray diffraction.[1] This structural data provides critical insights into the mechanism of inverse agonism.

PDB ID	Macromolecules	Ligand	Experimental Method	Resolution (Å)
8B94	PPARG, NCOR2	BAY-5516	X-Ray Diffraction	1.55

The crystal structure reveals that **BAY-5516** binds within the ligand-binding pocket of PPARG, inducing a conformational change that stabilizes the interaction with the corepressor NCOR2. This stabilization of the corepressor complex is a hallmark of inverse agonism, leading to the repression of target gene transcription.

Experimental Protocols

LanthaScreen™ TR-FRET PPARY Corepressor Recruitment Assay

This assay is a common method to quantify the ability of a compound to modulate the interaction between PPARY and its corepressors. The principle of this time-resolved fluorescence resonance energy transfer (TR-FRET) assay is based on the proximity of a terbium-labeled anti-GST antibody bound to a GST-tagged PPARY-LBD and a fluorescein-labeled corepressor peptide. When the corepressor peptide binds to the PPARY-LBD, excitation of the terbium donor leads to energy transfer to the fluorescein acceptor, resulting in a high FRET signal. Inverse agonists enhance this interaction, leading to an increased FRET ratio.

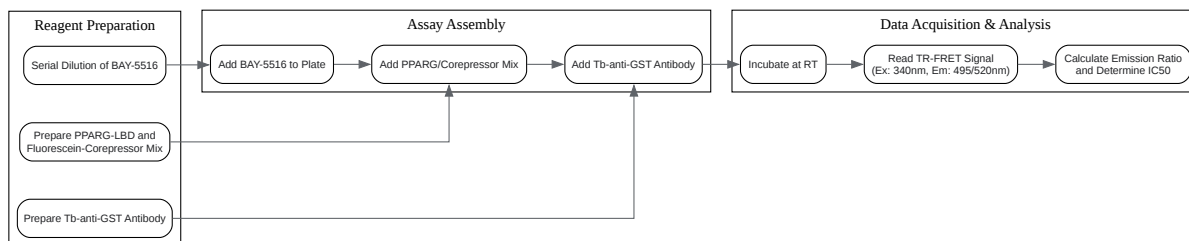
Materials:

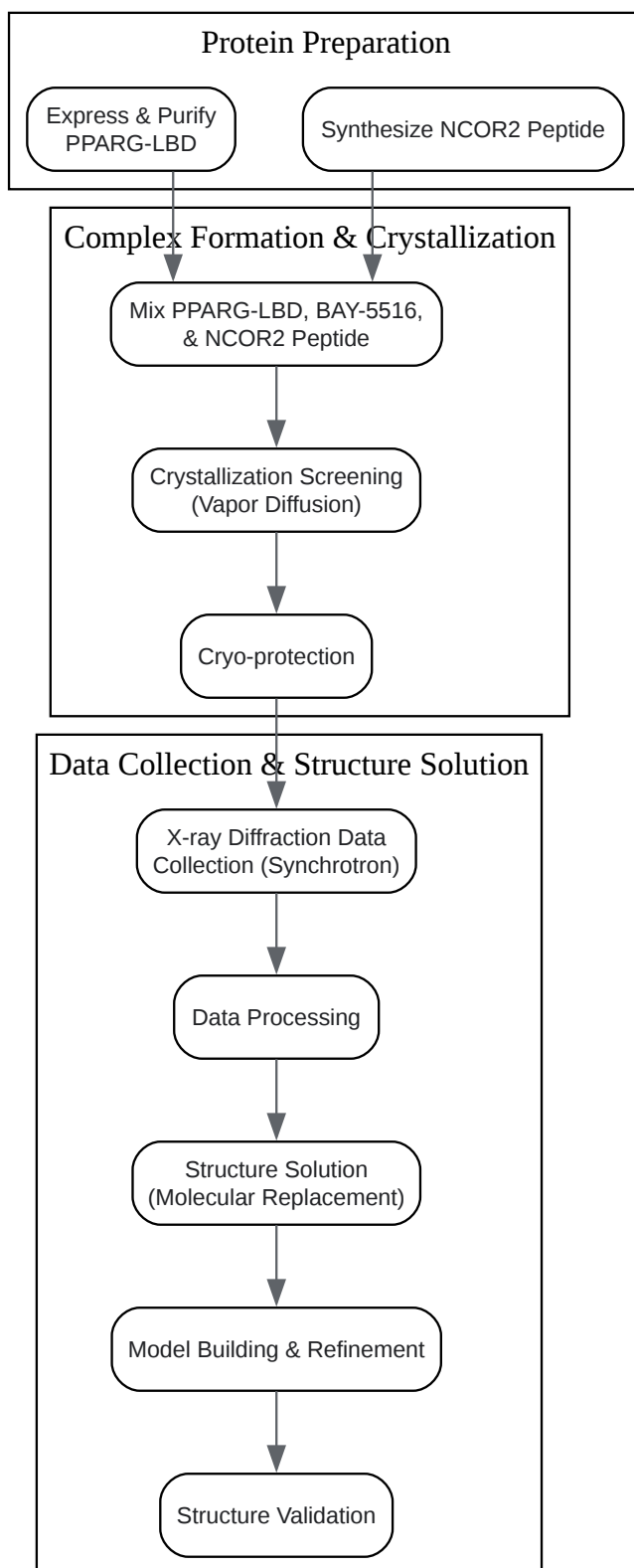
- GST-tagged PPARY Ligand Binding Domain (LBD)
- Terbium-labeled anti-GST antibody

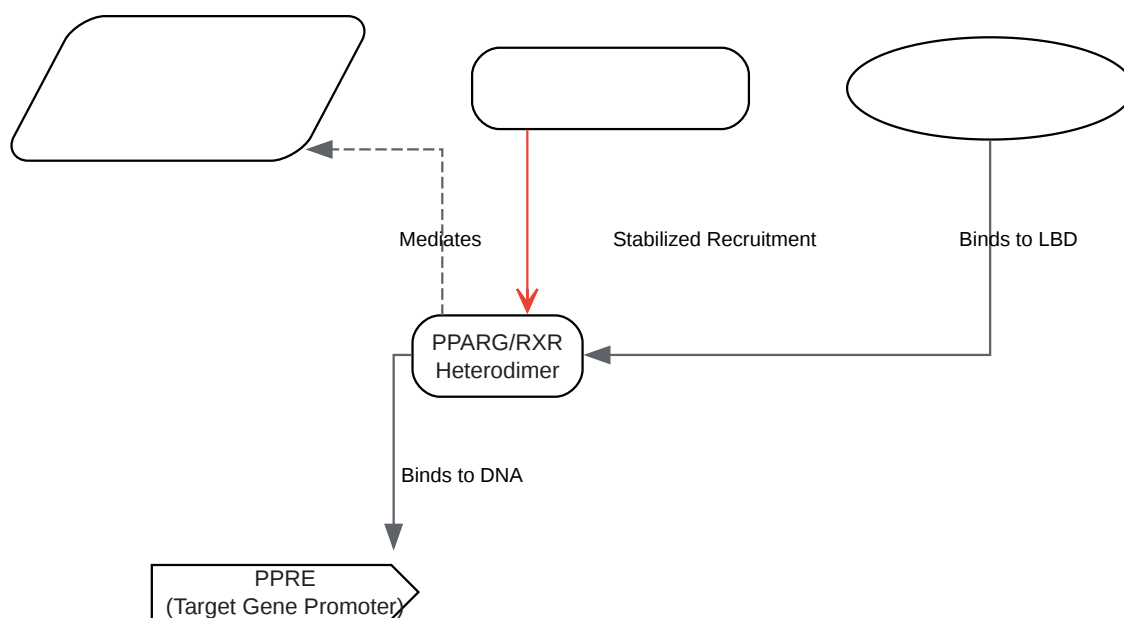
- Fluorescein-labeled corepressor peptide (e.g., from NCOR2)
- Test compound (e.g., **BAY-5516**)
- Assay buffer
- 384-well microplates
- TR-FRET compatible plate reader

Procedure:

- **Reagent Preparation:** Prepare serial dilutions of the test compound in the assay buffer. Prepare a mixture of the GST-PPARG-LBD and the fluorescein-labeled corepressor peptide in the assay buffer. Prepare the terbium-labeled anti-GST antibody in the assay buffer.
- **Assay Assembly:** To the wells of a 384-well plate, add the test compound dilutions. Subsequently, add the PPARG-LBD/corepressor peptide mixture. Finally, add the terbium-labeled anti-GST antibody.
- **Incubation:** Incubate the plate at room temperature for a specified period (e.g., 1-4 hours) to allow the binding to reach equilibrium. The plate should be protected from light.
- **Data Acquisition:** Measure the TR-FRET signal on a plate reader capable of time-resolved fluorescence measurements. Excite the terbium donor at approximately 340 nm and measure the emission at two wavelengths: ~495 nm (terbium emission) and ~520 nm (fluorescein emission).
- **Data Analysis:** Calculate the 520/495 nm emission ratio for each well. Plot the emission ratio against the logarithm of the test compound concentration. Fit the data to a sigmoidal dose-response curve to determine the EC50 or IC50 value.







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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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